

Technical Guide: Proper Disposal Procedures for Bis(2-hexyldecyl) Maleate[1]

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Compound of Interest

Compound Name: *Bis(2-hexyldecyl) maleate*

CAS No.: 85006-03-7

Cat. No.: B12657978

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Executive Summary & Scientific Rationale

Bis(2-hexyldecyl) maleate is a high-molecular-weight diester used primarily as an intermediate in chemical synthesis, a lubricant additive, or a plasticizer. Unlike lower-molecular-weight maleates (e.g., dimethyl maleate), this compound exhibits significant lipophilicity and low volatility.

The Core Disposal Challenge: The primary risk driver for this compound is not immediate human toxicity (e.g., inhalation hazard), but aquatic toxicity and bioaccumulation. Due to its long alkyl chains (C16), it resists rapid hydrolysis in the environment and can coat aquatic surfaces, disrupting oxygen exchange and harming marine life. Therefore, drain disposal is strictly prohibited.

This guide outlines a self-validating disposal workflow designed to isolate this compound from municipal water systems and ensure complete thermal destruction via incineration.

Chemical Safety Profile & Waste Classification

Before initiating disposal, verify the waste stream properties against the data below. This table synthesizes specific data for **Bis(2-hexyldecyl) maleate** and "read-across" data from its structural analogue, Bis(2-ethylhexyl) maleate, where direct data is limited.

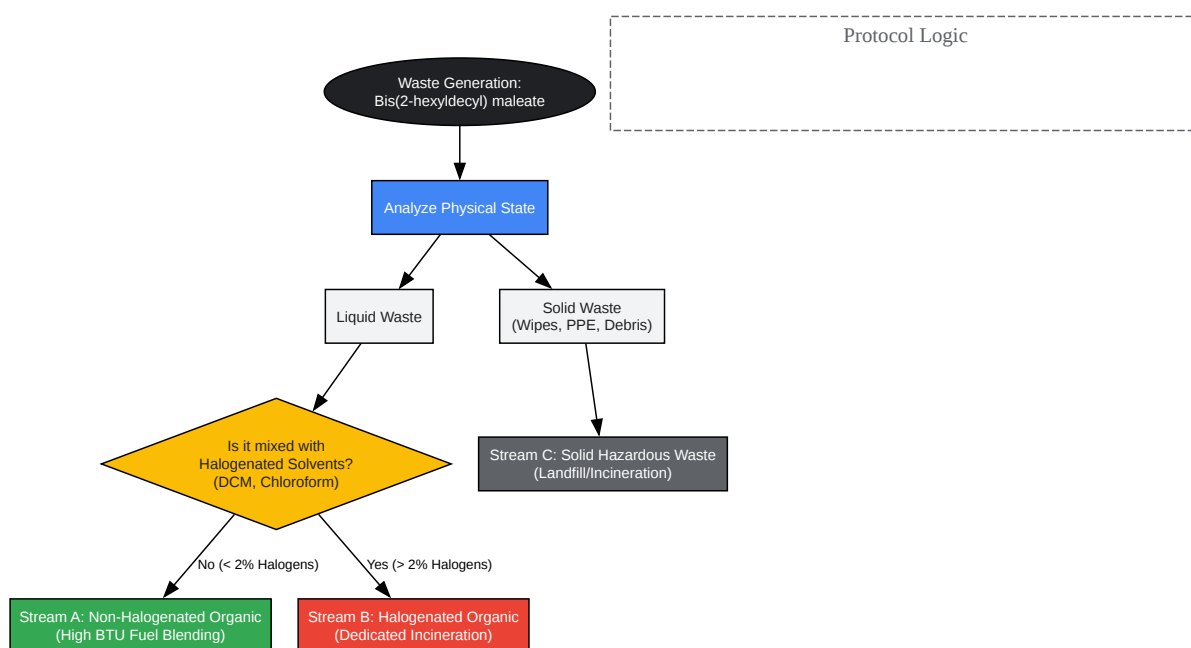
Table 1: Physicochemical & Hazard Data[1]

Property	Value / Classification	Operational Implication
CAS Number	85006-03-7	Unique identifier for waste labeling.
Physical State	Viscous Liquid	High viscosity requires solvent rinsing of containers to ensure complete removal.
Flash Point	> 185°C (Closed Cup)	Classifies as Combustible (not Flammable). Can be bulked with non-halogenated solvents.
Water Solubility	Negligible (< 0.1 mg/L)	Do not attempt to dilute with water. Use organic solvents (acetone, hexanes) for cleanup.
Aquatic Toxicity	Acute Category 1 (H400)	Zero-discharge policy. Any release to drains is a reportable environmental violation.
RCRA Status	Non-Listed (unless mixed)	Not a P- or U-listed waste. Regulated based on "Environmentally Hazardous" characteristic.

*Data extrapolated from structural analogue Bis(2-ethylhexyl) maleate due to high structural similarity. [1, 2]

Visualized Disposal Workflow

The following decision tree illustrates the logic for segregating **Bis(2-hexyldecyl) maleate** waste. This workflow prevents the most common error: cross-contamination of non-hazardous waste streams with aquatic toxins.



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Figure 1: Logic flow for segregating maleate ester waste streams to ensure compliance with incineration protocols.

Detailed Disposal Protocols

Protocol A: Liquid Waste Disposal (Primary Stream)

Objective: To prepare liquid waste for high-temperature incineration (fuel blending).

Prerequisites:

- Container: HDPE or Glass jerrycan (avoid LDPE for long-term storage of concentrated esters).
- PPE: Nitrile gloves (0.11 mm minimum thickness), safety goggles, lab coat.

Step-by-Step Procedure:

- Segregation: Determine if the maleate is dissolved in a solvent.
 - If Pure: Dilute with a compatible combustible solvent (e.g., Ethanol, Acetone) in a 1:1 ratio to reduce viscosity and prevent residue buildup in the waste container.
 - If Mixed: Identify the co-solvent. If the co-solvent is halogenated (e.g., Dichloromethane), you must use the Halogenated Waste stream (Stream B in Figure 1).
- Transfer: Pour the liquid into the appropriate "Organic Waste" container using a funnel to prevent drips.
- Rinsing: Rinse the original reagent bottle 3 times with a small volume of acetone (approx. 5-10 mL). Add these rinsates to the same organic waste container.
 - Reasoning: This "triple rinse" procedure renders the original container "RCRA Empty," allowing the glass/plastic bottle to be discarded as standard trash or recycled (check local policy) [3].
- Labeling: Affix a hazardous waste tag.
 - Must List: "Organic Waste," "**Bis(2-hexyldecyl) maleate**," and the primary solvent (e.g., "Acetone").
 - Hazard Checkbox: Check "Toxic" (due to aquatic toxicity) and "Irritant."

Protocol B: Spill Cleanup (Viscous Oily Residue)[1]

Objective: To contain and remove spills without spreading the lipophilic film.

Step-by-Step Procedure:

- Isolate: Isolate the area. Do not walk through the spill; the oil is slippery and spreads easily on shoe soles.
- Contain: Apply a ring of inert absorbent material (vermiculite, sand, or polypropylene pads) around the perimeter of the spill.
- Absorb:
 - For small spills (< 50 mL): Use paper towels or chemical wipes.
 - For large spills (> 50 mL): Cover the liquid completely with absorbent clay or vermiculite. Allow 5-10 minutes for absorption due to the high viscosity.
- Solvent Wash: After removing the bulk material, wipe the surface with a rag soaked in soap and water, followed by an acetone wipe.
 - Reasoning: Water alone will bead up and fail to remove the hydrophobic ester film. Surfactants (soap) or organic solvents are required to solubilize the residue [4].
- Disposal: Place all contaminated absorbents and PPE into a heavy-duty plastic bag, seal it, and tag it as "Solid Hazardous Waste Debris."

Regulatory & Transport Compliance

When preparing waste for pickup by your EHS contractor, ensure the following classifications are understood. While **Bis(2-hexyldecyl) maleate** is not a federally listed hazardous waste (RCRA P or U list), it is regulated under transport laws due to environmental risks.

US DOT / IATA Shipping Description

If you are shipping pure material or bulk waste off-site, it falls under Class 9:

- UN Number: UN 3082

- Proper Shipping Name: Environmentally hazardous substance, liquid, n.o.s. (**Bis(2-hexyldecyl) maleate**)[1][2]
- Hazard Class: 9
- Packing Group: III
- Label Required: Miscellaneous Dangerous Goods (Class 9) + Marine Pollutant mark (Dead tree/Dead fish symbol) [5].

Storage Requirement: Store waste containers in a cool, dry, well-ventilated area. Ensure secondary containment (spill trays) can hold 110% of the volume of the largest container to prevent release into floor drains in the event of a rupture.

References

- National Center for Biotechnology Information. (2023). PubChem Compound Summary for CID 8866, Bis(2-ethylhexyl) maleate. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). (2023). RCRA Empty Containers Guide. EPA.gov. Retrieved from [\[Link\]](#)
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